Safeguarding Your Research: A Comprehensive Guide to Handling D-Altrose

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*D-Altrose*
CAS No.:	*1990-29-0*
Cat. No.:	*B117840*

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **D-Altrose**, a key carbohydrate in various research applications. Adherence to these procedures is critical for personal safety and maintaining the integrity of your experiments.

Personal Protective Equipment (PPE)

While **D-Altrose** is not classified as a hazardous substance, a cautious approach to handling is always recommended.[1][2] The following personal protective equipment should be utilized to minimize exposure and ensure safety.

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Protection Type	Equipment	Specification and Use
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields to prevent any contact with the eyes.[3]
Hand Protection	Protective Gloves	Chemical-resistant gloves are essential. Inspect gloves for any damage before use.
Skin and Body Protection	Lab Coat / Impervious Clothing	A standard lab coat is recommended. For tasks with a higher risk of exposure, fire/flame resistant and impervious clothing should be considered.[3]
Respiratory Protection	N95 or Full-Face Respirator	Under normal conditions with adequate ventilation, respiratory protection is not typically required. If dust is generated or irritation is experienced, a type N95 respirator or a full-face respirator should be used.[3]

Key Safety and Handling Data

A summary of important quantitative data for **D-Altrose** is provided below for quick reference.

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Property	Value
Physical State	Solid, white to off-white powder[4]
Melting Point	103-105 °C[1]
Oral LD50 (Rat)	25,800 mg/kg (for D-Glucose, a related compound)[2]
Storage Temperature	Room temperature[5]
Incompatibilities	Strong oxidizing agents[3]

Standard Operating Protocol for Handling D-Altrose

This protocol outlines the step-by-step procedure for the safe handling of **D-Altrose** in a laboratory setting.

1. Preparation and Area Setup:

- Ensure the work area, typically a laboratory bench or a fume hood, is clean and uncluttered.
- Verify that a calibrated weighing balance, appropriate glassware, and necessary solvents are available.
- Confirm that all required PPE is readily accessible and in good condition.

2. Weighing and Solution Preparation:

- Handle **D-Altrose** in a well-ventilated area to avoid the formation of dust and aerosols.[3]
- Use a spatula to carefully weigh the desired amount of **D-Altrose** powder on weighing paper or in a weigh boat.
- Transfer the powder to a suitable container for dissolution.
- Slowly add the desired solvent (e.g., water) to the **D-Altrose** powder while stirring to ensure complete dissolution.

3. Experimental Use:

- When using **D-Altrose** in experiments, maintain the use of all prescribed PPE.
- Avoid direct contact with skin and eyes.[3]
- Should any spills occur, immediately follow the accidental release measures outlined below.

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4. Storage:

- Store **D-Altrose** in a tightly closed container in a dry and well-ventilated place.[3]
- Due to its hygroscopic nature, protection from moisture is crucial.[3]

5. Disposal:

- Solid **D-Altrose** waste and contaminated materials (e.g., weighing paper) should be collected in a suitable, closed container for disposal.[3]
- Follow your institution's and local regulations for the disposal of non-hazardous chemical waste.

Accidental Release Measures

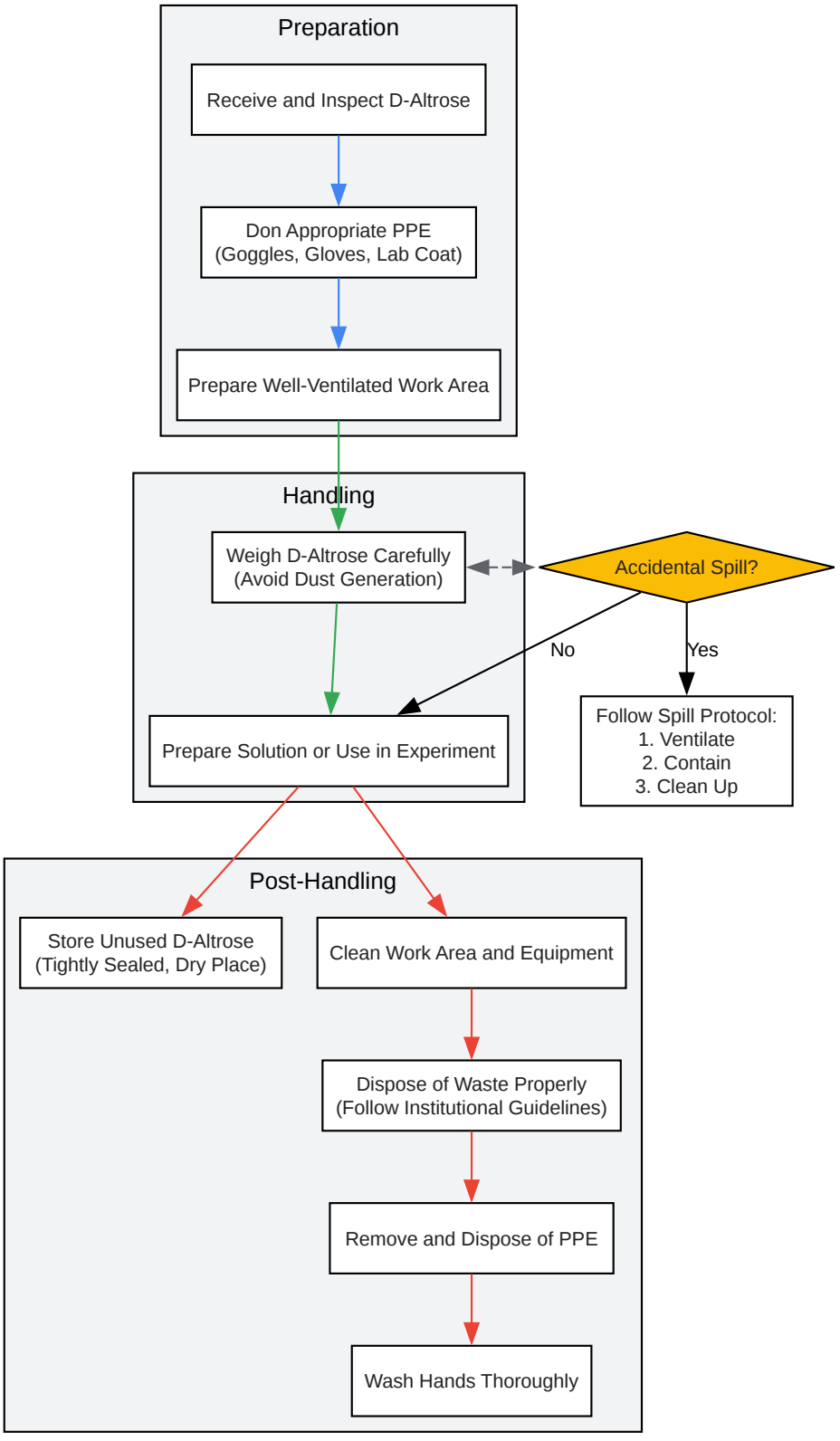
In the event of a spill, follow these steps:

- Evacuate and Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further spread of the powder.
- Clean-up: Carefully sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[3] Avoid generating dust.
- Decontamination: Clean the spill area thoroughly with soap and water.

Workflow for Safe Handling of D-Altrose

The following diagram illustrates the logical workflow for the safe handling of **D-Altrose** from receipt to disposal.

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Caption: Workflow for the safe handling of **D-Altrose**.

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